

Thermodynamic Properties of 1-Bromoeicosane: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromoeicosane

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Introduction

1-Bromoeicosane (C₂₀H₄₁Br), a long-chain alkyl halide, serves as a crucial building block in various fields of chemical synthesis, including the development of novel pharmaceuticals and advanced materials. A thorough understanding of its thermodynamic properties is paramount for optimizing reaction conditions, ensuring process safety, and predicting its behavior in different environments. This technical guide provides a comprehensive overview of the key thermodynamic parameters of **1-bromoeicosane**, details the experimental methodologies for their determination, and presents visual workflows for these experimental setups.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic and physical properties of **1-bromoeicosane** based on available experimental data.

Table 1: Physical and Thermodynamic Properties of **1-Bromoeicosane**

Property	Value	Units	Reference(s)
Molecular Formula	C ₂₀ H ₄₁ Br	-	[1]
Molecular Weight	361.44	g/mol	[1]
Melting Point	36 - 39 (309.15 - 312.15)	°C (K)	
Boiling Point	386 (659.15)	°C (K)	[1]
Vapor Pressure	< 1 (< 0.133) at 20 °C (293.15 K)	mmHg (kPa)	
Enthalpy of Vaporization (Δ _{vap} H)	79.8	kJ/mol	[2]
Density (estimated)	1.0079	g/cm ³	[1]
Refractive Index (estimated)	1.4776	-	[1]

Table 2: Additional Physicochemical Data for **1-Bromoeicosane**

Property	Value	Units	Reference(s)
Flash Point	> 230 (> 110)	°F (°C)	[3]
Vapor Density	12.5 (vs air)	-	
Solubility	Insoluble in water; Soluble in chloroform; Slightly soluble in methanol.	-	[1]

Experimental Protocols

Accurate determination of thermodynamic properties relies on precise and well-established experimental techniques. The following sections detail the likely methodologies employed for measuring the key thermodynamic parameters of a waxy solid like **1-bromoeicosane**.

Melting Point Determination: Capillary Method

The melting point of a crystalline solid such as **1-bromoeicosane** is a sharp transition temperature and a good indicator of purity. The capillary method is a common and reliable technique for its determination.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **1-bromoeicosane** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a calibrated thermometer, with the sample positioned adjacent to the thermometer bulb.
- Heating: The assembly is placed in a heating bath (e.g., a Thiele tube filled with a high-boiling point oil or a modern digital melting point apparatus). The bath is heated slowly and uniformly.
- Observation: The temperature at which the solid first begins to liquefy (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination: Thiele Tube Method

Due to its high molecular weight, **1-bromoeicosane** has a high boiling point. The Thiele tube method is a suitable micro-scale technique for determining the boiling point of small quantities of a liquid.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of **1-bromoeicosane** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- Observation: As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube as the trapped air expands and is replaced by the vapor of the sample. The heating is continued until a steady stream of bubbles is observed.
- Measurement: The heat source is then removed. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the substance equals the atmospheric pressure.

Vapor Pressure Measurement: Static Method (Isoteniscope)

For low-volatility substances like **1-bromoeicosane**, the static method using an isoteniscope is a precise way to measure vapor pressure as a function of temperature.

Methodology:

- Sample Preparation: A sample of **1-bromoeicosane** is placed in the bulb of the isoteniscope. The sample must be thoroughly degassed to remove any dissolved volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles under vacuum.
- Apparatus Setup: The isoteniscope is connected to a manometer and a vacuum line and placed in a constant-temperature bath.
- Equilibration: The system is evacuated, and the sample is allowed to reach thermal equilibrium at a set temperature. The vapor of the substance fills the space above the liquid.
- Pressure Measurement: The pressure of an inert gas is slowly introduced into the system to balance the vapor pressure of the sample, indicated by the equalization of the liquid levels in the U-tube of the isoteniscope. The corresponding pressure is read from the manometer.
- Data Collection: This process is repeated at various temperatures to obtain a vapor pressure curve.

Enthalpy of Fusion and Vaporization Determination

Enthalpy of Fusion ($\Delta_{\text{fus}}H$): Differential Scanning Calorimetry (DSC) is the primary method for determining the enthalpy of fusion. A small, weighed sample of **1-bromoeicosane** is heated at a constant rate in a DSC cell. The instrument measures the heat flow required to maintain the sample at the same temperature as a reference. The endothermic peak observed during melting is integrated to determine the enthalpy of fusion.

Enthalpy of Vaporization ($\Delta_{\text{vap}}H$): The enthalpy of vaporization can be determined from the vapor pressure data using the Clausius-Clapeyron equation:

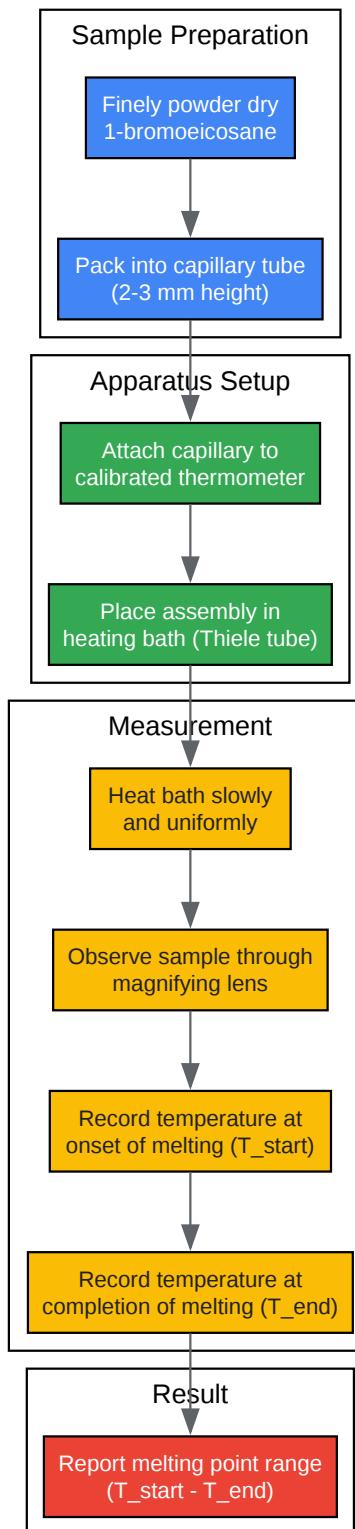
$$\ln(P_2/P_1) = -(\Delta_{\text{vap}}H/R) * (1/T_2 - 1/T_1)$$

By plotting $\ln(P)$ versus $1/T$, a straight line is obtained with a slope of $-\Delta_{\text{vap}}H/R$, from which the enthalpy of vaporization can be calculated.

Visualized Experimental Workflows

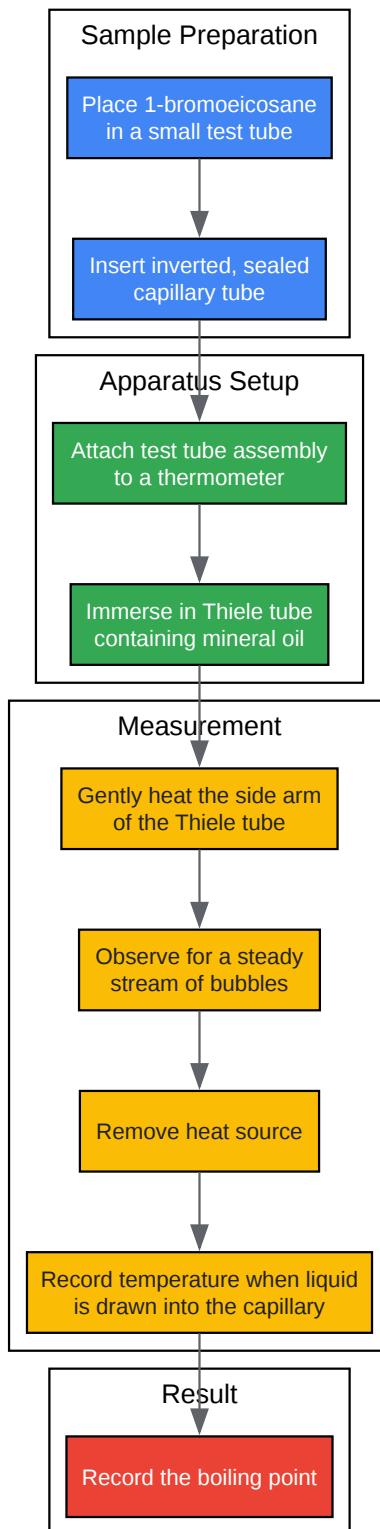
The following diagrams illustrate the logical flow of the experimental procedures described above.

Melting Point Determination Workflow

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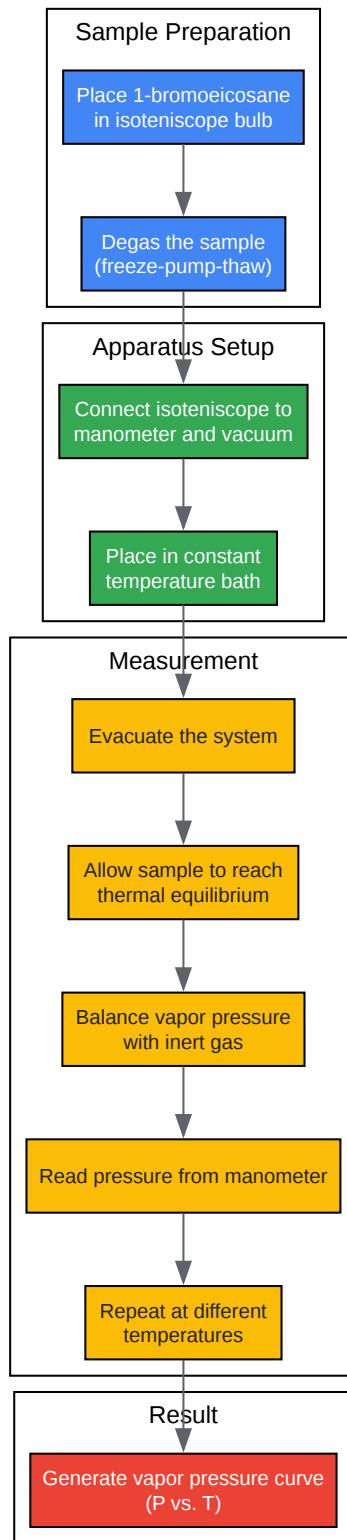
Caption: Workflow for Melting Point Determination using the Capillary Method.

Boiling Point Determination Workflow

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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

Vapor Pressure Measurement Workflow (Isoteniscope)

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Caption: Workflow for Vapor Pressure Measurement using the Isoteniscope Method.

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References

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